

Application Note: In Vitro Bioassay for "Peptide 8" Activity

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Compound of Interest

Compound Name: Peptide 8

Cat. No.: B1576981

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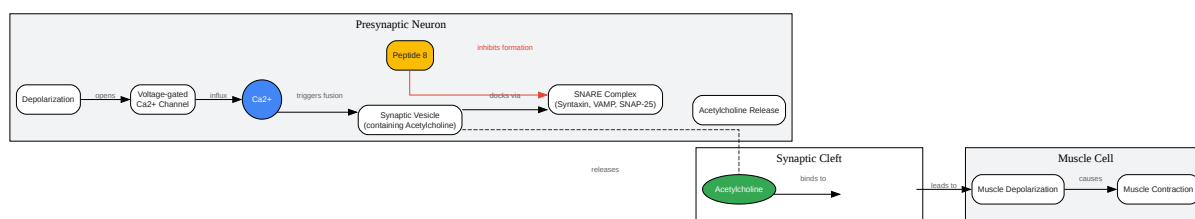
Introduction

"**Peptide 8**" is a synthetic neuropeptide designed to modulate neuronal signaling and muscle contraction. Its mechanism of action is analogous to botulinum toxin in that it inhibits the release of neurotransmitters at the neuromuscular junction. This is achieved by interfering with the formation of the SNARE (Soluble NSF Attachment Protein Receptor) complex, which is essential for the fusion of synaptic vesicles with the presynaptic membrane and subsequent release of acetylcholine. By competitively inhibiting this process, **Peptide 8** leads to a reduction in muscle contractions, making it a person of interest for applications in cosmetics and therapeutics aimed at reducing wrinkles and managing conditions involving muscle hyperactivity.

This application note provides a detailed protocol for a comprehensive in vitro bioassay to characterize the biological activity of **Peptide 8**. The described methodologies will enable researchers to quantify the peptide's inhibitory effects on neuronal signaling and muscle cell contraction. The bioassay is structured in a tiered approach, starting with a primary screen to assess the peptide's impact on neuronal calcium influx, followed by a secondary assay to investigate its influence on downstream signaling pathways, and culminating in a functional assay to measure the inhibition of muscle contraction in a co-culture model.

Signaling Pathway of Peptide 8

Peptide 8 mimics the N-terminal end of SNAP-25, a key protein in the SNARE complex. By competing with SNAP-25 for a position in this complex, the peptide destabilizes its formation, thereby inhibiting the release of the neurotransmitter acetylcholine from the neuron. This disruption of neurotransmission prevents the subsequent depolarization of the muscle cell membrane and muscle contraction.

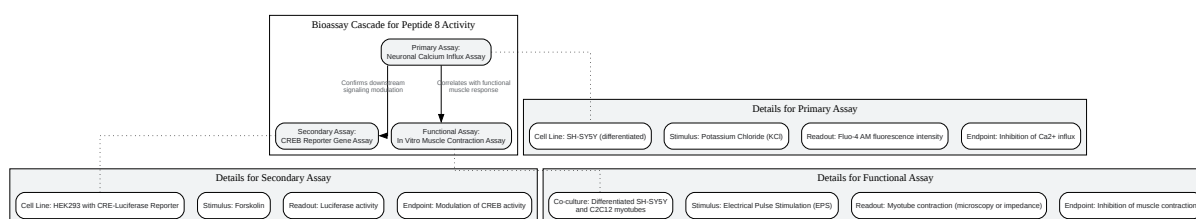


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Caption: Proposed signaling pathway of **Peptide 8**.

Experimental Workflow

The following workflow outlines the sequential assays to characterize the bioactivity of **Peptide 8**.



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